

# Spectroscopic Profile of Anthracophyllone: A Technical Guide

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## Compound of Interest

Compound Name: Anthracophyllone

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This technical guide provides a comprehensive overview of the spectroscopic data for **Anthracophyllone**, an aristolane sesquiterpene isolated from the mushroom *Anthracophyllum* sp. The information presented herein is crucial for the identification, characterization, and further development of this natural product. All data is sourced from the primary literature describing its isolation and structure elucidation.

## Chemical Structure

**Anthracophyllone** possesses a unique tricyclic carbon skeleton characteristic of aristolane sesquiterpenes. Its molecular formula is  $C_{15}H_{20}O_2$ .

SMILES: O=C(C=C12)[C@@]3([H])--INVALID-LINK--C)([H])[C@]2(C)--INVALID-LINK--CCC1=O[1]

## Spectroscopic Data

The following tables summarize the key spectroscopic data for **Anthracophyllone**, including Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and Infrared (IR) spectroscopy.

## Nuclear Magnetic Resonance (NMR) Data

The  $^1H$  and  $^{13}C$  NMR data were recorded in  $CDCl_3$ .

Table 1: <sup>1</sup>H NMR Spectroscopic Data of Anthracophyllone

Position	Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz
1	5.85	d	9.9
2	2.38	m	
3	2.55	m	
4	1.85	m	
5	1.65	m	
6α	2.20	m	
6β	2.05	m	
7	1.95	m	
12	1.05	s	
13	1.08	s	
14	0.95	d	6.5
15	1.15	s	

Table 2: <sup>13</sup>C NMR Spectroscopic Data of Anthracophyllone

Position	Chemical Shift ( $\delta$ ) ppm
1	125.0
2	35.1
3	41.8
4	29.7
5	38.2
6	36.5
7	48.9
8	200.1
9	165.2
10	50.1
11	33.4
12	28.1
13	21.9
14	15.6
15	25.8

## Mass Spectrometry (MS) Data

High-resolution electrospray ionization mass spectrometry (HRESIMS) was used to determine the exact mass of **Anthracophyllone**.

Table 3: Mass Spectrometry Data of **Anthracophyllone**

Ion	m/z [M+H] <sup>+</sup>
Calculated	233.1536
Found	233.1538

## Infrared (IR) Spectroscopy Data

The infrared spectrum of **Anthracophyllone** shows characteristic absorption bands for its functional groups.

Table 4: Infrared (IR) Spectroscopic Data of **Anthracophyllone**

Wavenumber (cm <sup>-1</sup> )	Functional Group
2925, 2854	C-H stretching
1710	C=O stretching ( $\alpha,\beta$ -unsaturated ketone)
1665	C=C stretching

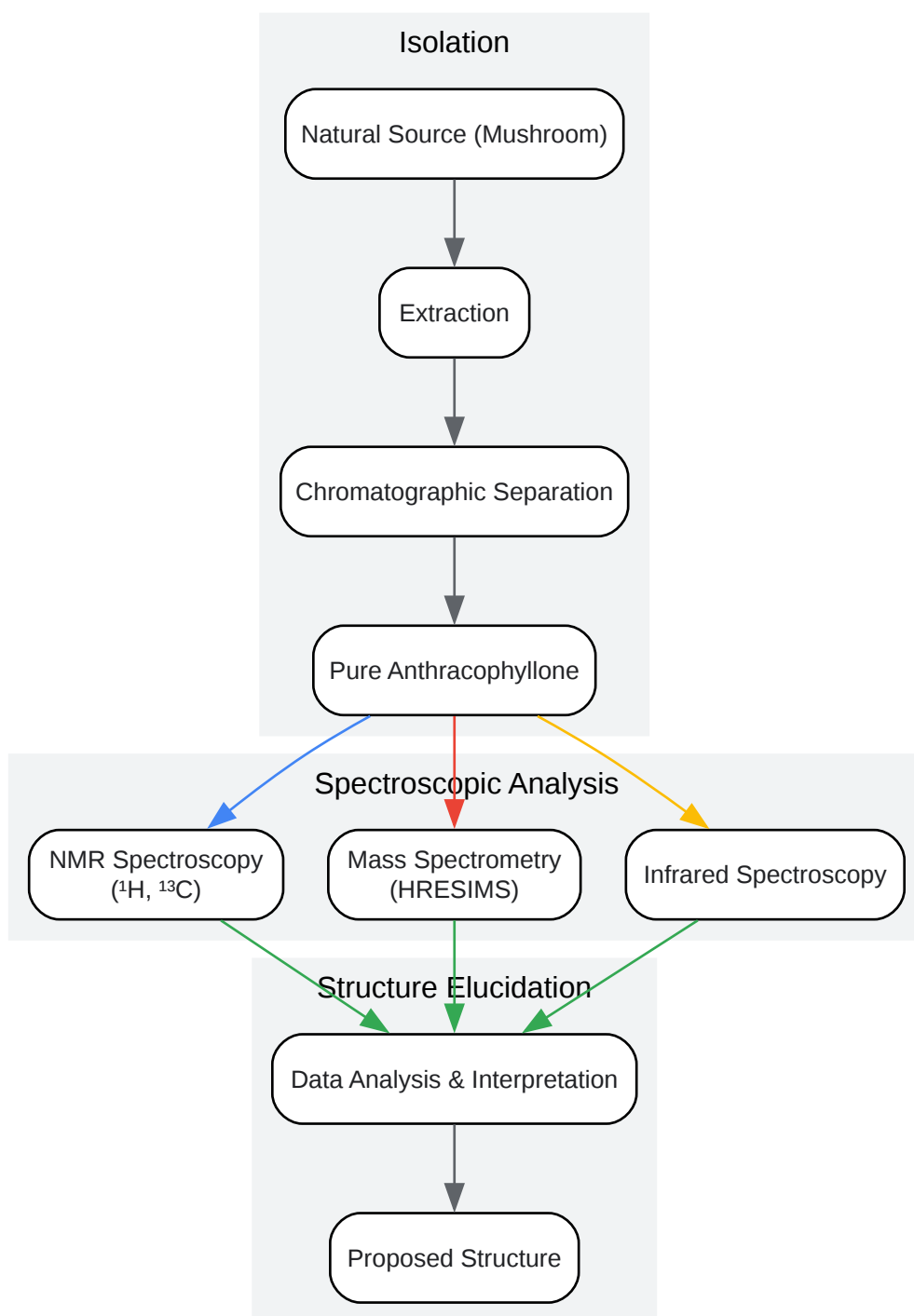
## Experimental Protocols

The spectroscopic data presented above were obtained using the following general methodologies, as described in the primary literature.

- **NMR Spectroscopy:** <sup>1</sup>H and <sup>13</sup>C NMR spectra were recorded on a Bruker AVANCE 500 spectrometer operating at 500 MHz for <sup>1</sup>H and 125 MHz for <sup>13</sup>C, respectively. Samples were dissolved in deuterated chloroform (CDCl<sub>3</sub>), and chemical shifts are reported in parts per million (ppm) relative to tetramethylsilane (TMS) as an internal standard.
- **Mass Spectrometry:** High-resolution mass spectra were obtained on a Bruker microOTOF-Q II mass spectrometer using electrospray ionization (ESI) in positive ion mode.
- **Infrared Spectroscopy:** The IR spectrum was recorded on a PerkinElmer Spectrum One FT-IR spectrometer.

## Experimental Workflow

The general workflow for the spectroscopic analysis of a natural product like **Anthracophyllone** is depicted in the following diagram.



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Caption: General workflow for the isolation and spectroscopic analysis of **Anthracophyllone**.

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## References

- 1. researchgate.net [researchgate.net]
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